

Allyl Phenoxyacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Allyl phenoxyacetate*

Cat. No.: *B160265*

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Abstract

Allyl phenoxyacetate, a versatile organic ester, holds significant interest across various scientific disciplines, primarily in the fragrance and flavor industries, with emerging applications in agrochemicals. This document provides an in-depth technical overview of **allyl phenoxyacetate**, encompassing its chemical identity, physicochemical properties, synthesis methodologies, and safety data. Detailed experimental protocols for its synthesis and analysis are presented, alongside a discussion of its current and potential applications. This guide is intended to serve as a comprehensive resource for professionals engaged in research and development involving this compound.

Chemical Identity and Synonyms

Allyl phenoxyacetate is systematically known as prop-2-enyl 2-phenoxyacetate. Its unique chemical structure, characterized by an ester functional group formed from phenoxyacetic acid and allyl alcohol, imparts a distinct and pleasant aroma.[\[1\]](#)

CAS Number: 7493-74-5[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Synonyms and Identifiers

Type	Identifier
Synonyms	Acetate P.A.[6]
Acetic acid, 2-phenoxy-, 2-propen-1-yl ester[7]	
Acetic acid, phenoxy-, 2-propenyl ester[7][8]	
Acetic acid, phenoxy-, allyl ester[7][8]	
Allyl 2-phenoxyacetate[2][5][7]	
Phenoxyacetic Acid Allyl Ester[3]	
Phenoxy allyl acetate[9]	
2-Propenyl phenoxyacetate[10]	
EC Number	231-335-2[4][5]
FEMA Number	2038[5]
InChI	InChI=1S/C11H12O3/c1-2-8-13-11(12)9-14-10-6-4-3-5-7-10/h2-7H,1,8-9H2[8]
InChI Key	VUFZVGQUAVDKMC-UHFFFAOYSA-N[8]
SMILES	C=CCOC(=O)COC1=CC=CC=C1[5]

Physicochemical Properties

Allyl phenoxyacetate is a colorless to pale yellow liquid with a characteristic sweet, fruity, and floral aroma, often with notes of pineapple and honey.[1] It is practically insoluble in water but soluble in organic solvents.

Table 2: Physicochemical Data

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O ₃ [3]
Molecular Weight	192.21 g/mol [3] [5]
Appearance	Colorless to pale yellow liquid [1] [9]
Density	1.102 g/mL at 25 °C [5]
Boiling Point	265-266 °C [5]
Refractive Index	n _{20/D} 1.516 [5]
Water Solubility	0.72 g/L (Predicted) [10]
logP	2.15 (Predicted) [10]

Synthesis of Allyl Phenoxyacetate

The primary method for synthesizing **allyl phenoxyacetate** is through the esterification of phenoxyacetic acid with allyl alcohol. This reaction can be catalyzed by a strong acid.

Experimental Protocol: Fischer Esterification

This protocol details the synthesis of **allyl phenoxyacetate** via Fischer esterification.

Materials:

- Phenoxyacetic acid
- Allyl alcohol
- Sulfuric acid (concentrated)
- Hexane (or another suitable water-entraining solvent)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate

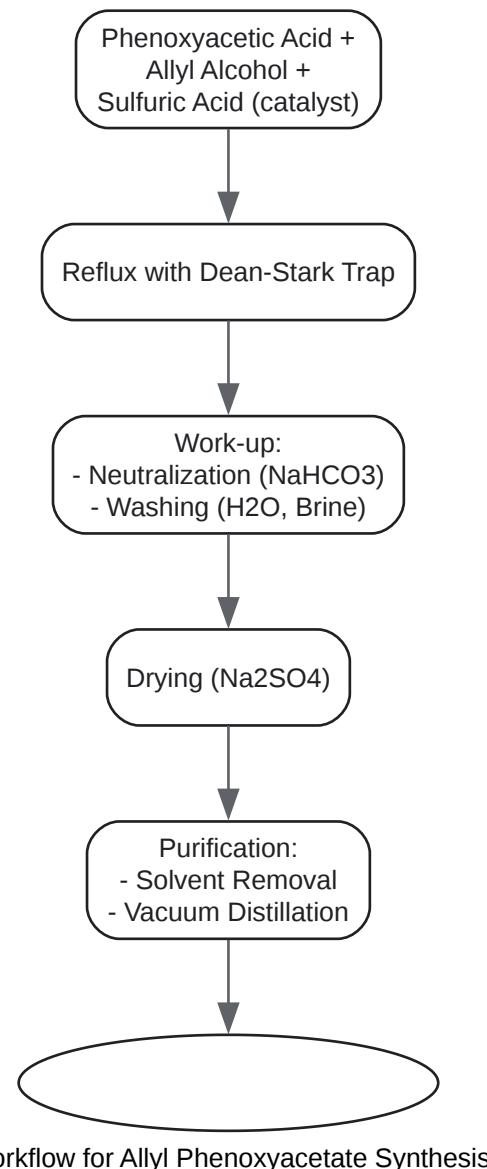
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

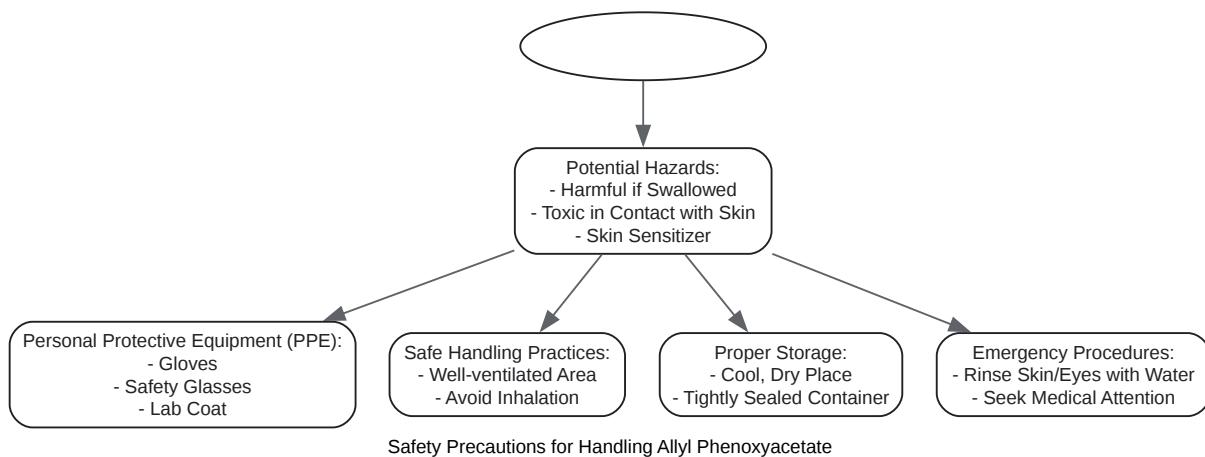
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine phenoxyacetic acid and an excess of allyl alcohol. Add a suitable solvent such as hexane to facilitate the removal of water.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Reflux: Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap. Continue the reflux until the theoretical amount of water has been collected, indicating the completion of the reaction.
- Work-up:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acidic catalyst.
 - Wash the organic layer with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter to remove the drying agent.
 - Remove the solvent by rotary evaporation.

- Purify the crude product by vacuum distillation to obtain pure **allyl phenoxyacetate**.

Diagram 1: Synthesis Workflow



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